

# Comparative Analysis of TT125-802 Treatment in Advanced Solid Tumors

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## Compound of Interest

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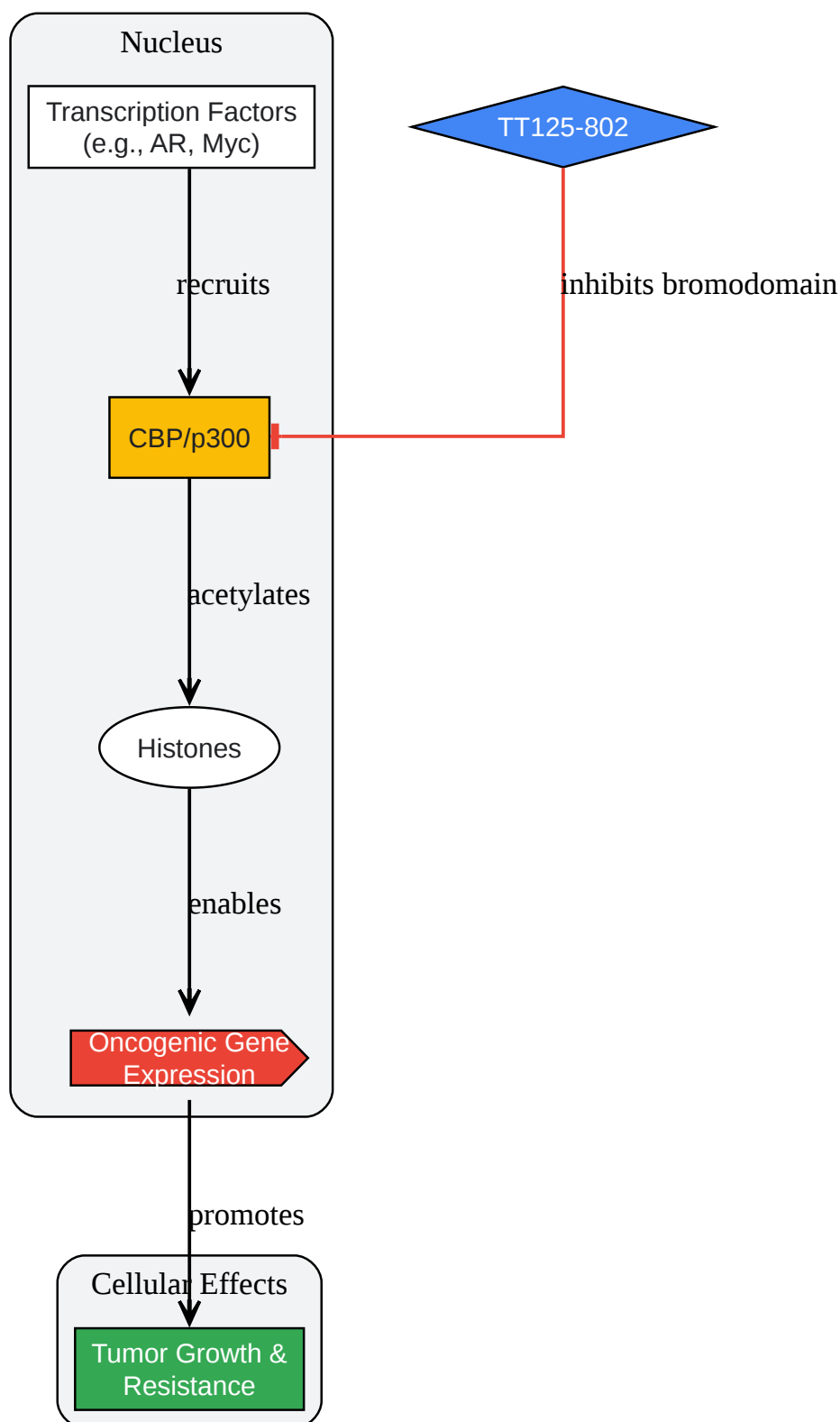
This guide provides a comprehensive comparison of treatment groups from the ongoing Phase 1 clinical trial of TT125-802, a first-in-class oral CBP/p300 bromodomain inhibitor. The data presented is intended for researchers, scientists, and drug development professionals to facilitate an objective evaluation of the therapeutic potential of TT125-802 in patients with advanced solid tumors.

## Mechanism of Action

TT125-802 is an orally bioavailable small molecule that selectively inhibits the bromodomain of the histone acetyltransferase (HAT) paralogs, CREB binding protein (CBP) and p300.<sup>[1][2]</sup> By binding to the bromodomains of CBP and p300, TT125-802 disrupts the acetylation of histones and other proteins, which in turn modulates the expression of genes critical for cancer cell survival and proliferation.<sup>[1][3]</sup> This mechanism of action targets transcriptional pathways that drive resistance to other targeted cancer therapies.<sup>[4][5][6]</sup> Specifically, it has been shown to downregulate the expression of key oncogenes such as MYC and inhibit androgen receptor (AR) target genes.<sup>[2][3]</sup>

## Signaling Pathway

The following diagram illustrates the proposed signaling pathway affected by TT125-802.



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Caption: Proposed mechanism of action of TT125-802.

## Clinical Trial Data

The following table summarizes the treatment groups and preliminary efficacy data from the ongoing Phase 1, first-in-human clinical trial (NCT06403436) of TT125-802 in patients with advanced solid tumors.<sup>[7][8][9]</sup>

| Treatment Group<br>(Oral Administration) | Dosage                       | Key Outcomes                                                                                                                                                                          | Adverse Events                                                                                                                                                                                                                                                                                                                                  |
|------------------------------------------|------------------------------|---------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|-------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Dose Escalation<br>Cohort 1              | 15 mg once daily             | Data not specified                                                                                                                                                                    | Generally well-tolerated.[8]                                                                                                                                                                                                                                                                                                                    |
| Dose Escalation<br>Cohort 2              | 30 mg once daily (with food) | Data not specified                                                                                                                                                                    | Generally well-tolerated.[4][8]                                                                                                                                                                                                                                                                                                                 |
| Dose Escalation<br>Cohort 3              | 60 mg once daily             | Recommended dose for future studies.[9]                                                                                                                                               | Generally well-tolerated.[8]                                                                                                                                                                                                                                                                                                                    |
| Dose Escalation<br>Cohort 4              | 100 mg once daily            | Data not specified                                                                                                                                                                    | Generally well-tolerated.[4][8]                                                                                                                                                                                                                                                                                                                 |
| Dose Escalation<br>Cohort 5              | 60 mg twice daily            | One dose-limiting toxicity (DLT) of grade 3 hyperglycemia was reported.[8]                                                                                                            | Grade 3 hyperglycemia.[8]                                                                                                                                                                                                                                                                                                                       |
| Efficacy in NSCLC                        | Not specified                | Tumor shrinkage in 5 out of 7 patients with non-small cell lung cancer (NSCLC).[10]<br>Deep and durable responses were observed in patients with KRAS G12C- and EGFR-mutant NSCLC.[4] | The most frequently reported treatment-related adverse effects (TRAEs) were dysgeusia, hyperglycemia, anemia, transient increased aminotransaminase and amylase/lipase levels, stomatitis, fatigue, and decreased appetite.[8]<br>98% of these were grade 1 or 2 and reversible.[4][8] No cases of thrombocytopenia were observed.[4][8]<br>[9] |

## Experimental Protocols

### Phase 1 Clinical Trial (NCT06403436) Protocol

This is a first-in-human, open-label, dose-escalation study designed to evaluate the safety, tolerability, pharmacokinetics, and preliminary anti-tumor activity of TT125-802 as a single agent in subjects with advanced solid tumors that are resistant or refractory to standard treatment.<sup>[7]</sup>

- Patient Population: Adult patients ( $\geq 18$  years) with advanced solid tumors for which standard therapy is no longer effective.
- Study Design: The trial follows a Bayesian Logistics Regression Model design for dose escalation.<sup>[7]</sup> Patients are enrolled in cohorts of 3 to 6.
- Treatment Administration: TT125-802 is administered orally.<sup>[1]</sup> The study includes cohorts receiving the drug once or twice daily under fasting conditions, as well as cohorts assessing the effect of food on drug absorption.<sup>[4][7][8]</sup> Treatment continues until disease progression, unacceptable toxicity, or withdrawal of consent.<sup>[4][7]</sup>
- Primary Outcome Measures:
  - Incidence of Dose-Limiting Toxicities (DLTs).
  - Maximum Tolerated Dose (MTD).
  - Incidence of Treatment-Emergent Adverse Events (TEAEs).
- Secondary Outcome Measures:
  - Pharmacokinetic parameters ( $C_{max}$ ,  $T_{max}$ , AUC).
  - Overall Response Rate (ORR) per RECIST 1.1 criteria.
  - Duration of Response (DOR).
  - Progression-Free Survival (PFS).

- Exploratory Endpoints: The trial includes the collection of paired peripheral blood mononuclear cell samples and optional tumor biopsies for single-cell RNA sequencing to assess pharmacodynamic effects and identify potential biomarkers of response.[4]

## Experimental Workflow

The following diagram outlines the general workflow of the Phase 1 clinical trial for TT125-802.



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Caption: Phase 1 clinical trial workflow for TT125-802.

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- To cite this document: BenchChem. [Comparative Analysis of TT125-802 Treatment in Advanced Solid Tumors]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15581926/docs#comparative-analysis-of-tt125-802-treatment-in-advanced-solid-tumors\]](https://www.benchchem.com/product/b15581926/docs#comparative-analysis-of-tt125-802-treatment-in-advanced-solid-tumors)

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